

An In-Depth Technical Guide to 2,4-Difluorocinnamic Acid

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Compound of Interest

Compound Name: 2,4-Difluorocinnamic acid

CAS No.: 94977-52-3

Cat. No.: B1353538

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Introduction

2,4-Difluorocinnamic acid is a halogenated aromatic carboxylic acid that serves as a pivotal building block in the fields of medicinal chemistry, organic synthesis, and materials science. The strategic incorporation of fluorine atoms onto the phenyl ring significantly alters the molecule's electronic properties, lipophilicity, metabolic stability, and binding affinity to biological targets. These modifications make fluorinated intermediates like **2,4-difluorocinnamic acid** highly valuable in the rational design of novel pharmaceuticals, agrochemicals, and advanced polymers. This guide provides a comprehensive technical overview of its core properties, synthesis, characterization, and handling for researchers, scientists, and drug development professionals.

Core Physicochemical Properties

The fundamental properties of **2,4-Difluorocinnamic acid** are summarized below. It is crucial to note that while two CAS numbers are often associated with this compound, CAS 94977-52-3 is the most frequently cited registry number for the trans-isomer.^{[1][2][3][4]}

Property	Data	Source(s)
Chemical Formula	C ₉ H ₆ F ₂ O ₂	[2] [3] [5]
Molecular Weight	184.14 g/mol	[1] [2]
Primary CAS Number	94977-52-3 (trans-isomer)	[1] [2] [3] [4]
Synonymous CAS No.	774-73-2	[3] [5] [6] [7]
Appearance	White to pale yellow crystalline powder or solid	[2] [3] [5]
Melting Point	216-218 °C (lit.)	[2]
Purity (Typical)	≥97%	[5]
Canonical SMILES	<chem>O=C(O)/C=C/c1ccc(F)cc1F</chem>	[2]
InChI Key	PQDXPFJQTKGTFP-DUXPYHPUSA-N	

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  node [shape=plaintext, fontname="sans-serif", fontsize=12];
  edge [fontname="sans-serif", fontsize=12];
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// Define atom nodes with positions
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C1 [label="C", pos="0,0!"];
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C2 [label="C", pos="1.2,0.7!"];
```

```
C3 [label="C", pos="2.4,0.7!"];
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C4 [label="C", pos="3.0,-0.7!"];
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C5 [label="C", pos="1.8,-1.4!"];
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C6 [label="C", pos="0.6,-1.4!"];
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F1 [label="F", pos="1.2,2.0!"];
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F2 [label="F", pos="4.3,-0.7!"];
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C7 [label="C", pos="-1.3,-0.3!"];
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H1 [label="H", pos="-1.5,0.6!"];
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C8 [label="C", pos="-2.4, -1.0!"];
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H2 [label="H", pos="-2.3,-2.0!"];
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C9 [label="C", pos="-3.8,-0.5!"];
O1 [label="O", pos="-4.8,-1.2!"];
H3 [label="H", pos="-5.7,-0.8!"];
O2 [label="O", pos="-4.0,0.8!"];

// Benzene ring bonds
C1 -- C2 [label=""];
C2 -- C3 [label=""];
C3 -- C4 [label=""];
C4 -- C5 [label=""];
C5 -- C6 [label=""];
C6 -- C1 [label=""];

// Substituents on the ring
C2 -- F1 [label=""];
C4 -- F2 [label=""];
C1 -- C7 [label=""];

// Acrylic acid side chain
C7 -- C8 [style=double, label=""];
C8 -- C9 [label=""];
C9 -- O1 [label=""];
O1 -- H3 [label=""];
C9 -- O2 [style=double, label=""];

// Hydrogens on the double bond
C7 -- H1 [label=""];
C8 -- H2 [label=""];
}
```

Caption: Molecular Structure of **trans-2,4-Difluorocinnamic acid**.

Synthesis and Mechanism: Knoevenagel Condensation

The synthesis of cinnamic acid derivatives is well-established, with common routes including the Perkin reaction and Heck coupling. A widely utilized and reliable laboratory-scale method is the Knoevenagel condensation, which involves the reaction of an aromatic aldehyde with a compound containing an active methylene group, such as malonic acid.

Causality: This reaction is favored for its relatively mild conditions and high yields. The reaction is base-catalyzed, typically using pyridine as the solvent and a small amount of piperidine as a more potent basic catalyst. Pyridine serves to dissolve the reactants and activate the malonic acid, while piperidine facilitates the deprotonation to form the reactive carbanion (enolate), which then attacks the aldehyde carbonyl. Subsequent dehydration and decarboxylation lead to the final α,β -unsaturated carboxylic acid.

Experimental Protocol: Synthesis via Knoevenagel Condensation

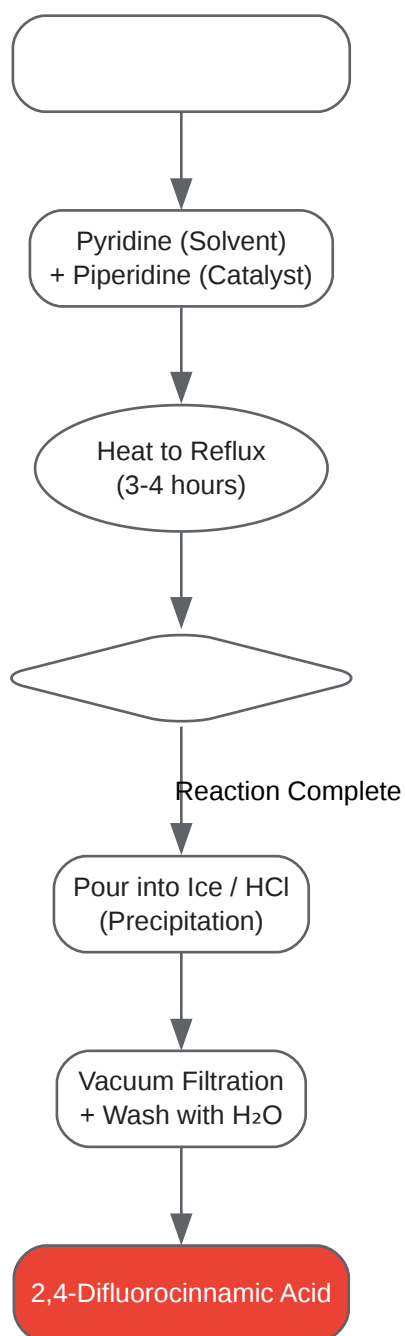
This protocol describes the synthesis of **trans-2,4-difluorocinnamic acid** from 2,4-difluorobenzaldehyde and malonic acid.

Materials:

- 2,4-Difluorobenzaldehyde
- Malonic Acid
- Pyridine (anhydrous)
- Piperidine
- Concentrated Hydrochloric Acid (HCl)
- Crushed Ice
- Deionized Water

Procedure:

- In a round-bottom flask equipped with a reflux condenser, dissolve 2,4-difluorobenzaldehyde (1.0 eq) and malonic acid (1.1 eq) in pyridine (2-3 volumes).
- Add a catalytic amount of piperidine (approx. 0.05 eq) to the solution.
- Heat the reaction mixture to reflux (approx. 115 °C) and maintain for 3-4 hours. Evolution of carbon dioxide should be observed as the reaction progresses.
- Self-Validation: Monitor the reaction's completion using Thin Layer Chromatography (TLC) by observing the disappearance of the starting aldehyde spot.
- Once complete, cool the mixture to room temperature.
- Pour the cooled reaction mixture into a beaker containing a mixture of crushed ice and concentrated HCl (approx. 2-3 volumes relative to the pyridine used). This step neutralizes the basic pyridine and protonates the carboxylate, causing the product to precipitate.
- Collect the precipitated white solid by vacuum filtration.
- Wash the solid product thoroughly with cold deionized water to remove any residual salts and acids.
- Dry the product under vacuum to yield crude **2,4-difluorocinnamic acid**. Further purification can be achieved by recrystallization from a suitable solvent like ethanol/water.



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Caption: Workflow for the synthesis of **2,4-Difluorocinnamic acid**.

Analytical Characterization: A Self-Validating System

Verifying the identity, purity, and isomeric configuration of the synthesized product is critical. A combination of spectroscopic techniques provides a robust, self-validating system.

Protocol 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for unambiguous structure elucidation.

- ^1H NMR: The spectrum will confirm the presence of aromatic and vinylic protons. The large coupling constant ($J \approx 16$ Hz) between the two vinylic protons is diagnostic of the trans configuration. The protons on the difluorinated ring will show complex splitting patterns due to both H-H and H-F coupling.
- ^{13}C NMR: The spectrum will show the expected number of carbon signals, including the carbonyl carbon (~ 170 ppm), vinylic carbons, and aromatic carbons. The aromatic carbon signals will exhibit splitting due to C-F coupling, which is characteristic of fluorinated benzenes.

Protocol 2: Infrared (IR) Spectroscopy

IR spectroscopy is used to identify key functional groups.

- Prepare a sample as a KBr pellet or using an ATR accessory.
- Acquire the spectrum from 4000 to 400 cm^{-1} .
- Expected Peaks:
 - $\sim 3000\text{ cm}^{-1}$ (broad): O-H stretch of the carboxylic acid.
 - $\sim 1680\text{ cm}^{-1}$ (strong): C=O stretch of the conjugated carboxylic acid.
 - $\sim 1630\text{ cm}^{-1}$: C=C stretch of the alkene.
 - $\sim 1200\text{-}1100\text{ cm}^{-1}$ (strong): C-F stretching vibrations.

Protocol 3: Mass Spectrometry (MS)

MS confirms the molecular weight of the compound.

- Dissolve a small sample in a suitable solvent (e.g., methanol).
- Analyze using Electrospray Ionization (ESI) in negative mode.
- Expected Result: A prominent peak corresponding to the molecular ion $[M-H]^-$ at m/z 183.02, confirming the molecular weight of 184.14.

Safety and Handling

2,4-Difluorocinnamic acid is classified as an irritant. Proper personal protective equipment (PPE) is mandatory.

- Hazard Classifications: Skin Irritant (Category 2), Eye Irritant (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory system).
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Handling: Use in a well-ventilated area or a chemical fume hood. Avoid breathing dust. Avoid contact with skin, eyes, and clothing.
- PPE: Wear protective gloves, safety goggles, and a lab coat. A NIOSH-approved dust mask is recommended when handling the powder.
- Storage: Store in a tightly closed container in a cool, dry place.
- Disposal: Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations.

Applications in Research and Development

The unique properties imparted by the fluorine atoms make **2,4-difluorocinnamic acid** a valuable synthon. It is primarily used as an intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical industry. The difluoro-phenyl motif is a common feature in many active pharmaceutical ingredients (APIs), where it can enhance metabolic stability and improve binding interactions with protein targets.

References

- BOC Sciences via LookChem. trans-**2,4-DifluoroCinnamic acid** CAS NO.774-73-2. [[Link](#)]
- Amerigo Scientific. trans-**2,4-Difluorocinnamic acid** (98%). [[Link](#)]
- BuyersGuideChem. trans-**2,4-Difluorocinnamic acid** | C9H6F2O2. [[Link](#)]
- BuyersGuideChem. trans-**2,4-Difluorocinnamic acid** | C9H6F2O2. [[Link](#)]

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Sources

- 1. trans-2,4-Difluorocinnamic acid (98%) - Amerigo Scientific [amerigoscientific.com]
- 2. trans-2,4-Difluorocinnamic acid | C9H6F2O2 - BuyersGuideChem [buyersguidechem.com]
- 3. Page loading... [guidechem.com]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. trans-2,4-DifluoroCinnamic acid, CasNo.774-73-2 BOC Sciences United States [bocscichem.lookchem.com]
- 6. 2,4-DIFLUOROCINNAMIC ACID | 774-73-2 [chemicalbook.com]
- 7. 2,4-Difluorocinnamic Acid | CAS:774-73-2 | ACCELPHARMTECH [accelpharmtech.com]
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